

# 2-Undecanone different species biological activity

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## Compound Focus: 2-Undecanone

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## Biological Activities of 2-Undecanone

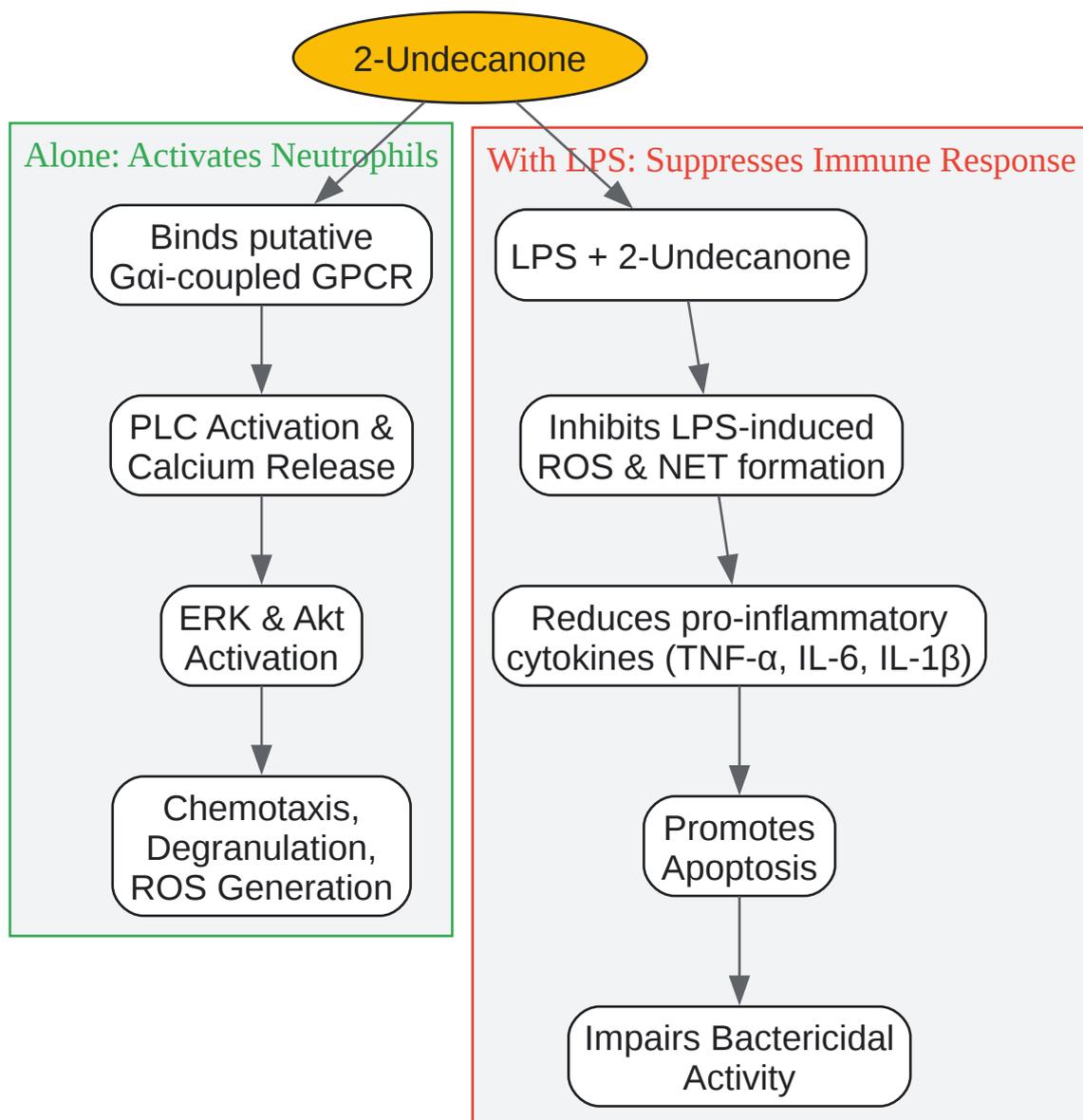
Biological Activity	Experimental Model/Organism	Key Findings / Mechanism of Action	Effective Concentrations / Reference
<p>  <b>Nematicidal &amp; Repellent</b>   <i>Caenorhabditis elegans</i> (nematode)   Triggers repellent behavior via AWB olfactory neurons and cGMP pathway; induces necrotic cell death via lysosomal membrane rupture and calcium influx [1].   Repellent: 1-5 mg/mL Nematicidal: 0.06-0.08 mg/mL [1]     <b>Immunomodulatory</b>   Mouse neutrophils (immune cells)   Alone, it activates neutrophil migration and ROS generation. In presence of bacterial LPS, it suppresses NET formation, cytokine production, and bactericidal activity, inducing apoptosis [2].   In vitro: ~200 <math>\mu</math>M (estimated in vivo) [2]     <b>Anti-inflammatory</b>   LPS-stimulated RAW264.7 macrophage cells (in vitro)   Inhibits production of pro-inflammatory cytokines (TNF-<math>\alpha</math>, IL-1<math>\beta</math>) and increases anti-inflammatory IL-10. Less potent than sodium houttuuyfonate in comparative study [3].   In vitro: 0.1-20 <math>\mu</math>g/mL [3]     <b>Anti-inflammatory</b>   Xylene-induced ear edema in mice (in vivo)   Shows a dose-dependent inhibitory effect on inflammation [3].   In vivo data shown, specific doses not detailed in abstract [3]     <b>Antimicrobial Source</b>   Found in plants like <i>Houttuynia cordata</i> and various essential oils [3] [4].   The plant itself is used in traditional medicine for anti-inflammatory purposes, with <b>2-Undecanone</b> as a component of its essential oil [3].   N/A (Natural Source)  </p>			

## Detailed Experimental Insights

For your guide, here is a deeper look at the experimental protocols and mechanistic insights from the key studies:

- **Nematicidal Mechanism of Action:** The dual-action mechanism against nematodes is particularly well-elucidated.
  - **Repellent Activity:** Chemotaxis assays showed that *C. elegans* avoids **2-Undecanone**. Using mutant strains, researchers determined that this repellent behavior is specifically mediated by **AWB olfactory sensory neurons** and involves signaling through the **cGMP pathway** (affecting genes like *tax-2*, *tax-4*, and *odr-1*) [1].
  - **Contact Toxicity (Nematicidal Activity):** The study demonstrated that **2-Undecanone** induces a form of cell death involving necrosis. Key evidence includes:
    - **Lysosomal Membrane Permeabilization:** Visualized using LysoTracker Red dye and a transgenic strain expressing LMP-1::GFP, showing lysosomal rupture after exposure [1].
    - **Intracellular Calcium Burst:** Detected using Fluo-4 AM dye and a FRET-based calcium indicator, showing a significant increase in cytoplasmic calcium levels [1].
    - **Molecular Targets:** Identified as **Hsp70 A** and **V-ATPase A**. The compound disrupts sphingomyelin metabolism, decreasing acid sphingomyelinase activity and leading to lysosomal membrane destabilization [1].
- **Immunomodulatory Mechanism of Action:** The activity on immune cells is complex and context-dependent.
  - **Experimental Model:** The study used isolated mouse neutrophils. The compound's source was identified as a metabolite from *Pseudomonas aeruginosa* infection [2].
  - **Signaling Pathways:** When administered alone, **2-Undecanone** acts as a chemoattractant, activating neutrophils through a **Gai-protein-coupled receptor (GPCR)** pathway. This leads to phospholipase C (PLC) activation, calcium release, and activation of ERK and Akt kinases, promoting migration and ROS generation [2].
  - **Suppressive Action:** In the presence of bacterial lipopolysaccharide (LPS), **2-Undecanone** has a net suppressive effect. It inhibits LPS-induced ROS generation, Neutrophil Extracellular Trap (NET) formation, and pro-inflammatory cytokine (TNF- $\alpha$ , IL-6, IL-1 $\beta$ ) production. It also interferes with the NF- $\kappa$ B signaling pathway and promotes neutrophil apoptosis, thereby reducing the cells' bactericidal capacity [2].

The diagram below summarizes the complex dual-pathway mechanism by which **2-Undecanone** affects neutrophils, based on the experimental findings.



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## Research Context and Limitations

Based on the current search results, here are some points to consider for your guide:

- **Comparative Data is Limited:** While the table shows activity across different models, the search results do not contain direct "head-to-head" comparisons of **2-Undecanone**'s potency or efficacy against a wide range of bacterial, fungal, or mammalian cell lines.

- **Focus on Specific Pathways:** The most robust data explains mechanisms in nematodes and immune cells. You may need to frame your guide around these specific, well-documented activities rather than a general "all-species" comparison.
- **Natural Product Context:** Highlighting that **2-Undecanone** is a natural product found in various plants and microbes can be a strength, as it may be of interest for "green" pesticide or therapeutic development [3] [4].

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## References

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